

cyclo(L-Pro-L-Val) multiple biological targets validation

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Compound Focus: cyclo(L-Pro-L-Val)

CAS No.: 2854-40-2

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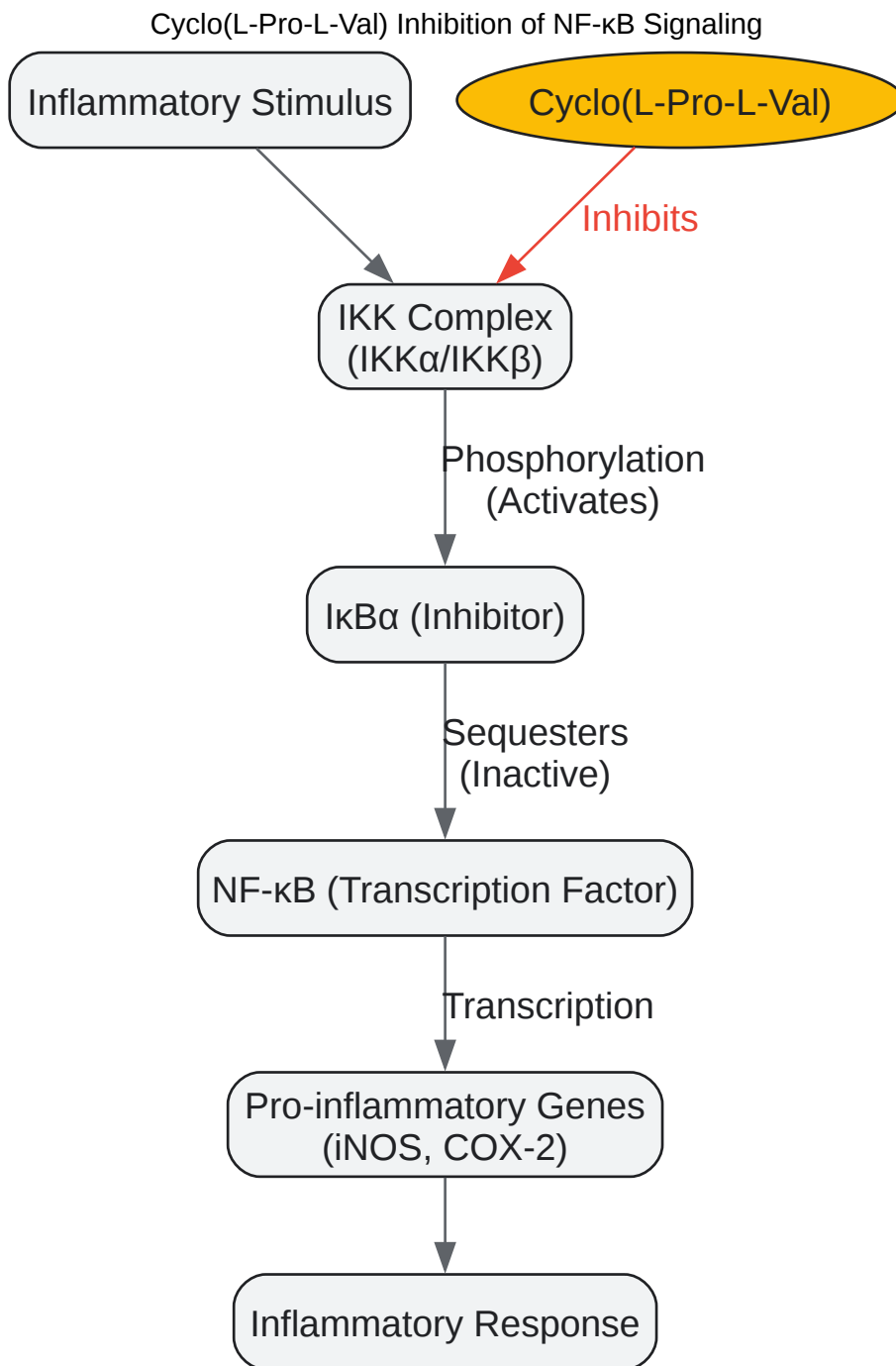
Biological Target and Mechanism of Action

Cyclo(L-Pro-L-Val) is a 2,5-diketopiperazine that has demonstrated significant **anti-inflammatory** activity. Its primary validated mechanism involves the suppression of the **NF-κB signaling pathway** [1].

The compound exerts its effect by significantly inhibiting the phosphorylation of key kinases **IKKα** and **IKKβ**. This inhibition prevents the degradation of the inhibitory protein **IκBα**, which in turn leads to the suppression of the transcription factor **NF-κB** [1]. The downstream consequences of this mechanism are summarized in the table below.

Target/Pathway	Effect of Cyclo(L-Pro-L-Val)	Biological Outcome
IKKα/IKKβ	Inhibits phosphorylation [1]	Suppresses upstream signaling
IκBα	Inhibits degradation (via IKK inhibition) [1]	Prevents NF-κB activation
NF-κB	Suppresses activation [1]	Reduces transcription of pro-inflammatory genes
iNOS & COX-2	Inhibits activation [1]	Reduces production of inflammatory mediators

The signaling pathway is also illustrated below for clarity.



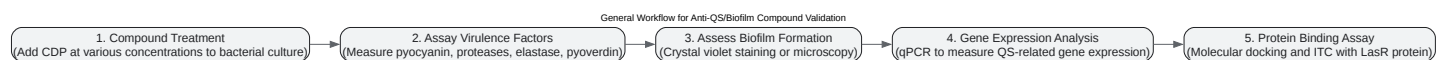
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Experimental Data and Protocol

The key experimental findings on **cyclo(L-Pro-L-Val)** are summarized in the table below. Please note that specific experimental details are limited.

Experimental Aspect	Reported Data
Reported Activity	Anti-inflammatory [1].
Molecular Targets	IKK α , IKK β , I κ B α , NF- κ B, iNOS, COX-2 [1].
Effect on Targets	Significant inhibition of phosphorylation (IKK α , IKK β , I κ B α , NF- κ B) and activation (iNOS, COX-2) in a concentration-dependent manner [1].
Source	Extracted from the fruits of <i>Mycobacterium chliolyticum</i> AZ2 and <i>Mycobacterium leprae</i> [1].

While the exact biological assay protocols for **cyclo(L-Pro-L-Val)** were not detailed in the search results, research on similar cyclic dipeptides provides insight into common experimental approaches for validating anti-quorum sensing and anti-biofilm activity [2]. The general workflow is as follows.



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Research Context and Alternatives

The search results indicate that **cyclo(L-Pro-L-Val)** is part of a broader family of proline-based cyclic dipeptides being investigated for various biological activities. Here is a comparison of its documented scope with related compounds:

Compound	Reported Bioactivities (from search results)
Cyclo(L-Pro-L-Val)	Anti-inflammatory, anti-virulence against plant pathogens [1].
Cyclo(L-Pro-L-Tyr)	Anti-quorum sensing, anti-biofilm against <i>P. aeruginosa</i> [2].
Cyclo(L-Pro-L-Phe)	Anti-quorum sensing, anti-biofilm, antifungal, anti-influenza virus [2] [3].
Cyclo(L-Pro-L-Ile)	Elicits plant defense responses, controls pine wilt disease [4].
Cyclo(L-Leu-L-Pro)	Anti-influenza virus, antibacterial [3].

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References

1. Cyclo(L-Pro-L-Val) | NF- κ B | NOS | I κ B/IKK | COX [targetmol.com]
2. Effects of hydroxyl group in cyclo(Pro-Tyr) [pmc.ncbi.nlm.nih.gov]
3. The high-throughput solid-phase extraction of cis-cyclo(L ... [pmc.ncbi.nlm.nih.gov]
4. A Diketopiperazine, Cyclo-(L-Pro-L-Ile), Derived From ... [frontiersin.org]

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